An In-depth Technical Guide to 4-Methylaniline: Chemical Properties and Structure

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Compound of Interest

Compound Name: *TETS-4-Methylaniline*

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Abstract

4-Methylaniline, also commonly known as p-toluidine, is an aromatic amine that serves as a crucial building block and intermediate in a multitude of industrial and research applications. Its chemical structure, characterized by a methyl group and an amino group attached to a benzene ring at the para position, dictates its reactivity and physical properties. This guide provides a comprehensive overview of the core chemical properties, structural details, and key experimental protocols related to 4-methylaniline, tailored for a technical audience in research and development.

Chemical Structure and Identification

4-Methylaniline is an organic compound with the chemical formula C_7H_9N.[1][2] Structurally, it consists of a benzene ring substituted with a methyl group ($-CH_3$) and an amino group ($-NH_2$) at positions 1 and 4, respectively. This para-substitution pattern is a key feature influencing its chemical behavior, particularly in electrophilic aromatic substitution reactions.[1] The presence of the electron-donating amino and methyl groups activates the aromatic ring, making it more susceptible to electrophilic attack than benzene.

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The chemical structure of 4-Methylaniline is depicted below.

Caption: Chemical structure of 4-Methylaniline (p-Toluidine).

Identifiers:

- Systematic Name: 4-Methylbenzenamine
- Common Names: p-Toluidine, 4-Aminotoluene[2]
- CAS Number: 106-49-0[2]
- Molecular Formula: C_7H_9N[1][3]
- Molecular Weight: 107.15 g/mol [2][3]

Physicochemical Properties

4-Methylaniline is typically a colorless to light brown solid at room temperature, possessing a characteristic amine odor.[1][4] Its properties are summarized in the tables below.

Table 1: Physical Properties of 4-Methylaniline

Property	Value	Reference(s)
Appearance	Colorless to pale yellow or light brown solid	[1][4][5]
Melting Point	41 - 46 °C	[2][3][4]
Boiling Point	200 - 204 °C	[2][3]
Density	1.046 - 1.05 g/cm³ at 20 °C	[2][5][6]
Flash Point	87 °C	[3][4]
Vapor Pressure	1.3 mbar at 43 °C	[4]
Refractive Index	1.553 - 1.5636	[3][7]

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Table 2: Solubility and Spectroscopic Data of 4-Methylaniline

Property	Value	Reference(s)
Water Solubility	7 g/L; Poorly soluble	[2][5]
Solvent Solubility	Soluble in ethanol, ether, acetone, methanol, and dilute acids	[1][3]
Log P (Octanol/Water)	2.96	[7]
1H NMR	Spectroscopic data available	[8][9]
13C NMR	Spectroscopic data available	[8][10]
IR Spectrum	Spectroscopic data available	[9][11]
Mass Spectrum	Spectroscopic data available	[11][12]

Chemical Reactivity and Synthesis

The chemical properties of 4-methylaniline are similar to those of aniline and other aromatic amines. The amino group imparts weak basicity to the molecule.[2] It readily reacts with acids to form ammonium salts, which enhances its solubility in acidic water.[2]

A primary application of 4-methylaniline is as an intermediate in the synthesis of dyes, pharmaceuticals, and agrochemicals.[1][13] It undergoes various chemical reactions, including electrophilic aromatic substitution and oxidation.[1]

Synthesis of 4-Methylaniline

A common laboratory and industrial method for the preparation of 4-methylaniline is the reduction of p-nitrotoluene.[2][3]

Electrophilic Aromatic Substitution: Nitration Pathway

To control the position of substitution and prevent oxidation of the amino group, electrophilic aromatic substitution reactions on 4-methylaniline often require a protection-deprotection strategy. The amino group is typically acetylated to form an amide, which is less activating and

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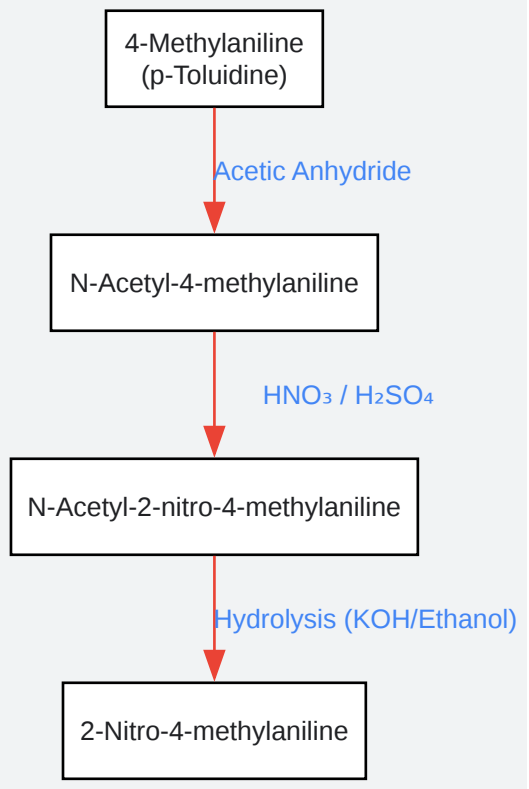
sterically hinders the ortho positions. The following workflow illustrates the synthesis of 2-nitro-4-methylaniline.



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Caption: Workflow for the synthesis of 2-nitro-4-methylaniline.

Experimental Protocols

Protocol for the Synthesis of N-Acetyl-4-methylaniline (Acylation)

This protocol is adapted from established microscale and comprehensive organic chemistry experimental procedures.[14][15]

- Reaction Setup: In a suitable round-bottom flask or conical vial equipped with a magnetic stirrer and reflux condenser, dissolve 10.7 g (0.1 mol) of 4-methylaniline in 20 mL of a suitable solvent like dry toluene or 500 µL of acetic acid for smaller scales.[14][15]

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- Reagent Addition: Slowly add 10.2 g (0.1 mol) of acetic anhydride dropwise to the stirred solution. If necessary, maintain the temperature below 80°C.[15]
- Reaction: Reflux the mixture with stirring for 15-30 minutes.[14]
- Isolation: After reflux, cool the reaction mixture to room temperature. Pour the mixture into approximately 5 mL of ice water to precipitate the product.[14]
- Purification: Collect the solid product by vacuum filtration using a Hirsch or Büchner funnel. Wash the crystals thoroughly with cold deionized water and then with a non-polar solvent like petroleum ether.[14][15] The product can be further purified by recrystallization from an ethanol/water mixture.[15]

Protocol for the Nitration of N-Acetyl-4-methylaniline

This procedure details the subsequent nitration step.[15]

- Reaction Setup: In a three-necked flask equipped with a mechanical stirrer, thermometer, and a dropping funnel, add 12.5 mL of glacial acetic acid and 14 g (0.094 mol) of N-acetyl-4-methylaniline.
- Acid Addition: Slowly add 25 mL of concentrated sulfuric acid to the mixture while stirring. Cool the mixture in an ice/salt bath to 0-2 °C.
- Nitrating Mixture: Separately, prepare a nitrating mixture by combining 7.5 mL of concentrated nitric acid and 3.5 mL of concentrated sulfuric acid. Cool this mixture.
- Reaction: Add the cold nitrating mixture dropwise to the N-acetyl-4-methylaniline solution, ensuring the reaction temperature remains below 10 °C.
- Workup: After the addition is complete, allow the mixture to stir at room temperature for 1 hour. Pour the reaction mixture over crushed ice (approx. 150 g) to precipitate the product.
- Isolation and Purification: Filter the product under vacuum, wash thoroughly with cold water, and dry. Recrystallize from ethanol or petroleum ether.[15]

Protocol for the Analysis of 4-Methylaniline by HPLC

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This protocol is based on methods for analyzing aniline and its derivatives.[16][17]

- Sample Preparation: Dissolve a precisely weighed amount of the sample containing 4-methylaniline in a suitable solvent, such as an acetonitrile-water mixture. If the analyte is in a complex matrix (e.g., indigo dye), an initial extraction step is necessary. For solid samples, this may involve reduction to a soluble form followed by acidic extraction.[16]
- Chromatographic System:
  - Column: Reversed-phase C18 column (e.g., 250 mm length, 5 µm particle size).[16]
  - Mobile Phase: An isocratic mixture of acetonitrile and water (e.g., 70:30 v/v).[16]
  - Flow Rate: 0.7 mL/min.[16]
  - Injection Volume: 10 µL.[16]
  - Column Temperature: 30 °C.[16]
- Detection: Use a UV detector set to an appropriate wavelength (e.g., 190 nm for maximum sensitivity to aniline derivatives).[16]
- Quantification: Create a calibration curve using standard solutions of 4-methylaniline of known concentrations. Quantify the amount of 4-methylaniline in the sample by comparing its peak area to the calibration curve.

Safety and Handling

4-Methylaniline is classified as a hazardous substance. It is toxic if swallowed, inhaled, or in contact with skin.[6][18] It is also suspected of causing cancer and is very toxic to aquatic life.[6][18]

- Handling: Use only in a well-ventilated area or with appropriate exhaust ventilation. Wear suitable protective clothing, gloves, and eye/face protection.[18][19] Avoid breathing dust, fumes, or vapors.[19]
- Storage: Store in a dry, cool, and well-ventilated place, away from heat, sparks, and open flames. Keep containers tightly closed and protect from direct sunlight.[4] It is incompatible

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with strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[3][4]

- First Aid: In case of skin contact, wash immediately with plenty of soap and water.[3] For eye contact, rinse cautiously with water for several minutes.[19] If swallowed, call a poison center or doctor immediately.[19]

Applications

4-Methylaniline is a versatile chemical intermediate with a range of applications:

- Dye Synthesis: It is a key precursor in the production of various dyes.[1][3]
- Pharmaceuticals and Agrochemicals: It serves as a building block in the synthesis of active pharmaceutical ingredients and pesticides.[1]
- Polymer Chemistry: Used in the manufacturing of certain polymers and resins.[20]
- Analytical Chemistry: Employed as a reagent for the spectrophotometric determination of elements like gold and tungsten.[3]
- Organic Synthesis: Widely used in research laboratories for developing novel compounds and exploring new chemical reactions.[20]

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